

A Comparative Guide to the Crystal Structure Analysis of N-Me-Cha Peptidomimetics

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Compound of Interest

Compound Name: (S)-3-Cyclohexyl-2-(methylamino)propanoic acid

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In the landscape of modern drug discovery, peptidomimetics stand out for their potential to combine the high potency and specificity of peptides with the improved pharmacokinetic properties of small molecules. Among these, peptidomimetics incorporating N-methylated amino acids, such as N-methyl-cyclohexylalanine (N-Me-Cha), are of significant interest due to the profound impact of N-methylation on conformational stability, proteolytic resistance, and cell permeability. Elucidating the three-dimensional structure of these molecules is paramount to understanding their structure-activity relationships (SAR) and guiding rational drug design.

This guide provides an in-depth comparison of the primary analytical techniques for the structural characterization of N-Me-Cha peptidomimetics. We will delve into the nuances of X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and Circular Dichroism (CD) spectroscopy, offering insights into the causality behind experimental choices and presenting detailed, field-proven protocols.

The Pivotal Role of N-Methyl-Cyclohexylalanine (N-Me-Cha) in Peptidomimetics

The incorporation of N-Me-Cha into a peptide backbone introduces two key modifications: the substitution of the amide proton with a methyl group and the presence of a bulky, hydrophobic cyclohexyl side chain. N-methylation removes a hydrogen bond donor, which can disrupt secondary structures like α -helices and β -sheets, while simultaneously favoring the formation of β -turns.^[1] The cyclohexylalanine residue, a conformationally restricted analog of phenylalanine, further influences the local and global conformation of the peptide. These structural alterations are not merely academic; they directly translate to tangible benefits such as enhanced metabolic stability and improved oral bioavailability, as seen in molecules like the immunosuppressant cyclosporine A, which contains multiple N-methylated residues.^[2]

A Comparative Overview of Structural Analysis Techniques

The choice of analytical technique for an N-Me-Cha peptidomimetic is dictated by the specific research question, the physical properties of the molecule, and the desired level of structural detail.

Technique	Type of Information	Advantages	Limitations
X-ray Crystallography	High-resolution 3D atomic coordinates in the solid state.	Unambiguous determination of stereochemistry and conformation.[1]	Requires well-diffracting single crystals; the solid-state conformation may not represent the solution-state structure.[1]
NMR Spectroscopy	3D structure and conformational dynamics in solution.	Provides information on molecular flexibility and intermolecular interactions in a physiologically relevant environment. [1][3]	Structure determination can be complex for larger molecules; cis/trans isomerism of N-methylated amide bonds can complicate spectra.
Circular Dichroism (CD)	Secondary structure estimation (e.g., α -helix, β -sheet, β -turn content).	Rapid, requires small amounts of sample, and does not necessitate crystallization.	Provides low-resolution structural information; interpretation can be ambiguous for complex structures.
Computational Modeling	Theoretical 3D models and conformational landscapes.	Can predict structures and explore conformational space that may be inaccessible experimentally.	Accuracy is dependent on the force field used; requires experimental validation.

In-Depth Analysis: X-ray Crystallography vs. NMR Spectroscopy

The two most powerful techniques for obtaining high-resolution structural information are X-ray crystallography and NMR spectroscopy. They are often considered complementary, as one

provides a static, solid-state picture while the other reveals the dynamic nature of the molecule in solution.[4]

The differences between crystal and solution structures can be significant, particularly for flexible molecules like peptidomimetics.[4] Crystal packing forces can stabilize a single conformation that may be one of many populated in solution. For N-methylated peptides, the energetic barrier to cis-trans isomerization of the amide bond is lowered, often leading to the presence of multiple conformers in solution, which can be observed by NMR.

Case Study: A Comparative Look at a Cyclic Hexapeptide

While a direct comparative analysis of the same N-Me-Cha peptidomimetic by both X-ray crystallography and NMR is not readily available in the literature, we can examine a representative N-methylated cyclic hexapeptide to illustrate the key differences. For the cyclic hexapeptide cyclo(L-Phe-L-Pro-D-Ala)₂, both crystal and solution structures have been determined.[5]

A comparison of the backbone root-mean-square deviation (RMSD) between the crystal structure and the ensemble of solution structures derived from NMR data often reveals values in the range of 1.5 Å to 2.5 Å for similar proteins.[6] These differences arise from variations in backbone torsion angles and side-chain orientations. For instance, a solvent-exposed side chain may adopt multiple rotameric states in solution, which would be averaged out in the NMR-derived structure, while in the crystal lattice, it is often locked into a single conformation due to intermolecular contacts.

Experimental Protocols

Part 1: Synthesis of N-Me-Cha Containing Peptidomimetics

The synthesis of N-Me-Cha peptidomimetics is most efficiently achieved through solid-phase peptide synthesis (SPPS) using the Fmoc/tBu strategy.[7][8][9] The key challenge lies in the coupling of the sterically hindered N-methylated amino acid.

A. Synthesis of Fmoc-N-Me-Cha-OH

Commercially available Fmoc-N-Me-Cha-OH is often limited and expensive. A robust method for its synthesis involves the on-resin N-methylation of Fmoc-Cha-OH using the Biron-Kessler method.^[6]

Step-by-Step Protocol:

- Loading of Fmoc-Cha-OH onto 2-Chlorotrityl Chloride (2-CTC) Resin: Swell 2-CTC resin in dichloromethane (DCM). Add a solution of Fmoc-Cha-OH and diisopropylethylamine (DIEA) in DCM and mix for 2 hours. Cap any remaining reactive sites with methanol.
- Fmoc Deprotection: Treat the resin with 20% piperidine in dimethylformamide (DMF) to remove the Fmoc group.
- Sulfonylation: Protect the free amine with 2-nitrobenzenesulfonyl chloride (o-NBS-Cl) in the presence of collidine in N-methylpyrrolidone (NMP).
- N-Methylation: Treat the resin with a methylating agent, such as dimethyl sulfate or methyl iodide, and a base like 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) or 7-methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene (MTBD) in NMP.
- Sulfonamide Deprotection: Remove the o-NBS group using a solution of 5% DBU in NMP.
- Fmoc Reprotection: Reprotect the N-methylated amine with Fmoc-OSu and DIEA in DCM.
- Cleavage from Resin: Cleave the Fmoc-N-Me-Cha-OH from the resin using a mild solution of 1% trifluoroacetic acid (TFA) in DCM.

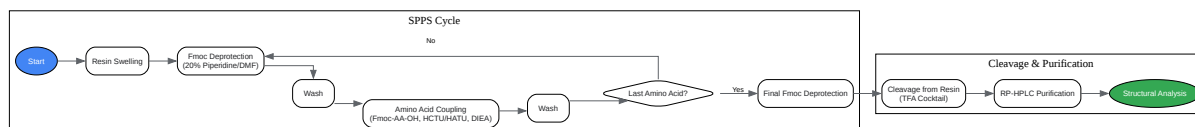
B. Solid-Phase Peptide Synthesis (SPPS) of an N-Me-Cha Containing Peptide

Step-by-Step Protocol:

- Resin Swelling: Swell the appropriate resin (e.g., Rink Amide resin for a C-terminal amide) in DMF.^[10]
- Fmoc Deprotection: Remove the Fmoc group from the resin-bound amino acid by treating with 20% piperidine in DMF.
- Amino Acid Coupling:

- Standard Amino Acids: Activate the Fmoc-amino acid (3 equivalents) with a coupling reagent such as HCTU (3 equivalents) and a base like DIEA (6 equivalents) in DMF. Add to the resin and couple for 1-2 hours.
- Fmoc-N-Me-Cha-OH Coupling: Due to steric hindrance, use a more potent coupling reagent like HATU or PyAOP.[11] Dissolve Fmoc-N-Me-Cha-OH (3 equivalents), HATU (3 equivalents), and HOAt (3 equivalents) in DMF with DIEA (6 equivalents). Allow for a longer coupling time (e.g., 4 hours or overnight) and monitor the reaction completion using a Kaiser test (which will be negative for the secondary amine) or a Chloranil test.[12]
- Washing: After each deprotection and coupling step, thoroughly wash the resin with DMF and DCM.
- Repeat: Repeat the deprotection and coupling cycles until the desired peptide sequence is assembled.
- Final Deprotection and Cleavage: Treat the resin with a cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane) to remove the side-chain protecting groups and cleave the peptide from the resin.
- Purification: Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).

Diagram of the SPPS Workflow for N-Me-Cha Peptidomimetics



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Caption: Workflow for the Solid-Phase Synthesis of N-Me-Cha Peptidomimetics.

Part 2: Crystal Structure Determination

Step-by-Step Protocol:

- Crystallization Screening:
 - Dissolve the purified peptidomimetic in a suitable buffer to a high concentration (typically 5-20 mg/mL).
 - Use commercially available crystallization screens to test a wide range of precipitants, pH values, and additives.
 - The hanging drop or sitting drop vapor diffusion method is commonly employed. A small drop of the peptide solution is mixed with the screen solution and allowed to equilibrate against a larger reservoir of the screen solution.
- Crystal Optimization: Once initial crystals are obtained, optimize the conditions (e.g., precipitant concentration, temperature) to grow larger, single crystals suitable for X-ray diffraction.
- Data Collection:
 - Mount a single crystal on a loop and flash-cool it in liquid nitrogen to prevent radiation damage.
 - Collect diffraction data using a synchrotron X-ray source or a home-source diffractometer.
- Structure Solution and Refinement:
 - Process the diffraction data to obtain a set of structure factors.
 - Solve the phase problem using methods like direct methods or molecular replacement (if a homologous structure is available).
 - Build an initial model of the peptidomimetic into the resulting electron density map.

- Refine the model against the experimental data to improve its agreement and geometry.

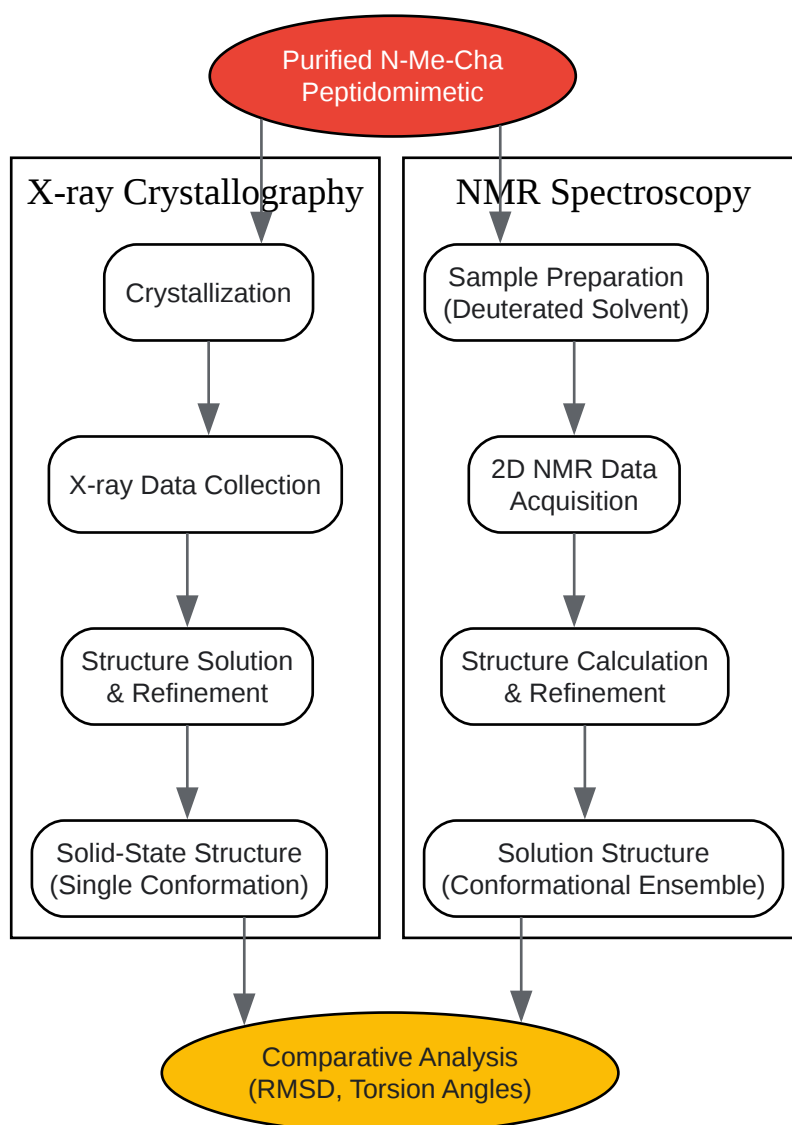
Part 3: NMR Structure Determination

Step-by-Step Protocol:

- Sample Preparation: Dissolve the purified peptidomimetic in a deuterated solvent (e.g., DMSO-d₆, CD₃OH, or H₂O/D₂O) to a concentration of 1-5 mM.[\[1\]](#)
- 1D and 2D NMR Data Acquisition:
 - Acquire a 1D proton spectrum to assess sample purity and folding.
 - Acquire a series of 2D NMR experiments, including:
 - TOCSY (Total Correlation Spectroscopy): To identify amino acid spin systems.
 - NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): To obtain through-space proton-proton distance restraints. ROESY is often preferred for medium-sized molecules like many peptidomimetics.[\[1\]](#)
 - HSQC (Heteronuclear Single Quantum Coherence): If isotopic labeling (¹³C, ¹⁵N) is used, to obtain assignments for carbon and nitrogen atoms.
- Data Processing and Analysis:
 - Process the NMR data using appropriate software.
 - Assign all proton resonances to specific atoms in the peptidomimetic.
 - Integrate the cross-peaks in the NOESY/ROESY spectra to derive interproton distance restraints.
- Structure Calculation and Refinement:
 - Use the distance and any dihedral angle restraints (derived from coupling constants) as input for structure calculation programs (e.g., CYANA, XPLOR-NIH).

- Generate an ensemble of structures that satisfy the experimental restraints.
- Refine the ensemble of structures in a simulated water or solvent environment.

Diagram of the Comparative Structural Analysis Workflow



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Caption: Comparative workflow for solid-state and solution-state structural analysis.

Conclusion: An Integrated Approach to Structural Elucidation

A comprehensive understanding of the three-dimensional structure of N-Me-Cha peptidomimetics requires an integrated approach that leverages the strengths of multiple analytical techniques. While X-ray crystallography provides an unparalleled high-resolution snapshot of a single, stable conformation, NMR spectroscopy offers invaluable insights into the dynamic behavior of the molecule in a more biologically relevant solution state. Circular dichroism serves as a rapid, initial screen of secondary structure, and computational modeling can bridge the gap between experimental data and theoretical understanding.

By carefully selecting and applying these techniques, researchers can build a holistic picture of the conformational landscape of N-Me-Cha peptidomimetics, a critical step in the rational design of next-generation therapeutics with enhanced efficacy and drug-like properties.

References

- Bockus, A. T., et al. (2013). On-resin N-methylation of cyclic peptides for discovery of orally bioavailable scaffolds. *Nature Chemical Biology*, 7(11), 810-7. [\[Link\]](#)
- Amblard, F., et al. (2006). Methods and protocols of modern solid phase peptide synthesis. *Molecular Biotechnology*, 33(3), 239-254. [\[Link\]](#)
- Nowick, J. S., et al. (2020). Standard practices for Fmoc-based solid-phase peptide synthesis in the Nowick laboratory (Version 1.7.2). University of California, Irvine. [\[Link\]](#)
- Al-Gharabli, S. I. S., et al. (2023). Protocol for Facile Synthesis of Fmoc-N-Me-AA-OH Using 2-CTC Resin as Temporary and Reusable Protecting Group. *Molecules*, 28(22), 7586. [\[Link\]](#)
- Saghyan, A. S., et al. (2015). Solid-phase synthesis and characterization of N-methyl-rich peptides. *Amino Acids*, 47(11), 2319-2326. [\[Link\]](#)
- Carugo, O. (2008). Systematic Comparison of Crystal and NMR Protein Structures Deposited in the Protein Data Bank. *Protein and Peptide Letters*, 15(6), 554-561. [\[Link\]](#)
- Chatterjee, J., Mierke, D. F., & Kessler, H. (2006). N-Methylated Cyclic Pentaalanine Peptides as Template Structures. *Journal of the American Chemical Society*, 128(47), 15164-15172. [\[Link\]](#)
- Creative Biostructure. (n.d.). Comparison of X-ray Crystallography, NMR and EM. [\[Link\]](#)

- Bristol Myers Squibb. (2024, March 13). Conformational Analysis of Peptidomimetic Drug Leads by NMR [Video]. YouTube. [\[Link\]](#)
- Nowick Laboratory. (2020). Standard practices for Fmoc-based solid-phase peptide synthesis in the Nowick laboratory (Version 1.7.2). [\[Link\]](#)
- Di Gioia, M. L., et al. (2023). Protocol for Facile Synthesis of Fmoc-N-Me-AA-OH Using 2-CTC Resin as Temporary and Reusable Protecting Group. MDPI. [\[Link\]](#)
- AAPPTEC. (n.d.). Guide to Solid Phase Peptide Synthesis. [\[Link\]](#)
- Biron, E., et al. (2008). Optimized selective N-methylation of peptides on solid support. Journal of Peptide Science, 14(8), 917-924. [\[Link\]](#)
- Kartha, G., Bhandary, K., & Zhu, P. (1984). Synthesis and conformation studies by x-ray crystallography and nuclear magnetic resonance of cyclo(L-Phe-L-Pro-D-Ala)₂. Journal of the American Chemical Society, 106(13), 3844-3850. [\[Link\]](#)

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Sources

- 1. prepchem.com [prepchem.com]
- 2. Robust conformational space exploration of cyclic peptides by combining different MD protocols and force fields | [bioRxiv](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 3. Comparison of NMR and crystal structures of membrane proteins and computational refinement to improve model quality - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 5. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 6. Systematic Comparison of Crystal and NMR Protein Structures Deposited in the Protein Data Bank - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. pubs.acs.org [pubs.acs.org]

- 8. On-resin N-methylation of cyclic peptides for discovery of orally bioavailable scaffolds - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Ten-membered cyclotriptides. III. Synthesis and conformation of cyclo(-Me beta Ala-Phe-Pro-) and cyclo(-Me beta Ala-Phe-DPro-) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. chem.uci.edu [chem.uci.edu]
- 11. pstorage-accs-6854636.s3.amazonaws.com [pstorage-accs-6854636.s3.amazonaws.com]
- 12. BJOC - Similarity analysis, synthesis, and bioassay of antibacterial cyclic peptidomimetics [beilstein-journals.org]
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